

Technical Guide: Safe Handling and Safety Data for 3-Bromo-5-methylbenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-5-methylbenzaldehyde

Cat. No.: B1341060

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **3-Bromo-5-methylbenzaldehyde** (CAS No. 188813-04-9). The information is intended to support researchers, scientists, and drug development professionals in the safe handling and use of this compound in a laboratory setting.


Chemical Identification and Properties

3-Bromo-5-methylbenzaldehyde is an aromatic aldehyde containing a bromine and a methyl substituent on the benzene ring. Its chemical structure and properties are summarized below.

Property	Value
Molecular Formula	C8H7BrO
Molecular Weight	199.04 g/mol [1]
CAS Number	188813-04-9[1]
IUPAC Name	3-bromo-5-methylbenzaldehyde[1]
Synonyms	Benzaldehyde, 3-bromo-5-methyl-[1]
Appearance	Pale yellow liquid or solid/semi-solid/lump[2]
Boiling Point	255.6 ± 20.0 °C (Predicted)[2]
Flash Point	91.2 ± 9.1 °C (Predicted)[2]
Density	1.490 ± 0.06 g/cm ³ (Predicted)[2]
Vapor Pressure	0.016 mmHg at 25°C[2]

Hazard Identification and GHS Classification

3-Bromo-5-methylbenzaldehyde is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification	Hazard Class and Category
 alt text	Acute toxicity, oral (Category 4)[1]
Skin corrosion/irritation (Category 2)[1]	
Serious eye damage/eye irritation (Category 2A) [1]	
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1]	

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **3-Bromo-5-methylbenzaldehyde**.

Handling:

- Avoid contact with skin and eyes.[3]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[3][4]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[3][5]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke when using this product.
- Ground all equipment containing the material to prevent static discharge.[3]
- Empty containers may pose a fire risk and should be handled with care.[3]

Storage:

- Keep the container tightly closed.[3][4]
- Store in a cool, dry, and well-ventilated area.[3][5]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[4]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **3-Bromo-5-methylbenzaldehyde**:

PPE	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[3]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[3]

First Aid Measures

In case of exposure, follow these first aid measures:

Exposure Route	First Aid Measures
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]

Fire and Explosion Hazard Data

Property	Value
Flammability	May be combustible at high temperatures.[3]
Flash Point	96°C (204.8°F) (for 3-Bromobenzaldehyde)[3]
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.[3]
Hazardous Combustion Products	Carbon oxides (CO, CO ₂) and halogenated compounds.[3]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Small Spills:
 - Ensure adequate ventilation.
 - Wear appropriate personal protective equipment.
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
 - Collect the absorbed material and place it in a suitable, closed container for disposal.
- Large Spills:
 - Evacuate the area.
 - Contact emergency services.
 - Prevent the spill from entering drains or waterways.

Experimental Protocol: General Safe Handling of Hazardous Aromatic Aldehydes

As specific experimental protocols for **3-Bromo-5-methylbenzaldehyde** are not readily available in the literature, this section provides a generalized protocol for the safe handling of hazardous aromatic aldehydes in a research setting. This protocol is based on the known hazards of this class of compounds and should be adapted to the specific requirements of the experiment.

1. Risk Assessment:

- Before starting any experiment, conduct a thorough risk assessment that considers the specific quantities of **3-Bromo-5-methylbenzaldehyde** being used, the reaction conditions (e.g., temperature, pressure), and all other reagents involved.
- Consult the Safety Data Sheet (SDS) for all chemicals used in the procedure.

2. Engineering Controls:

- All manipulations of **3-Bromo-5-methylbenzaldehyde**, including weighing, transferring, and the reaction itself, must be performed in a certified chemical fume hood to minimize inhalation exposure.
- Ensure that a safety shower and eyewash station are readily accessible.[\[5\]](#)

3. Personal Protective Equipment (PPE):

- Wear the appropriate PPE as outlined in Section 4 of this guide.
- Gloves should be inspected for any signs of degradation before use and changed frequently, especially after direct contact with the chemical.

4. Weighing and Transferring:

- Dispense the required amount of **3-Bromo-5-methylbenzaldehyde** in the fume hood.
- If the compound is a solid, handle it carefully to avoid generating dust.

- Use a spatula or other appropriate tool for transferring the solid.
- If it is a liquid, use a syringe or pipette for accurate and safe transfer.
- Clean any spills immediately.

5. Reaction Setup and Execution:

- Set up the reaction apparatus securely within the chemical fume hood.
- Ensure that all joints are properly sealed to prevent the escape of vapors.
- If the reaction is to be heated, use a heating mantle with a temperature controller and a stir bar for even heating. Avoid open flames.
- Monitor the reaction closely for any unexpected changes.

6. Work-up and Purification:

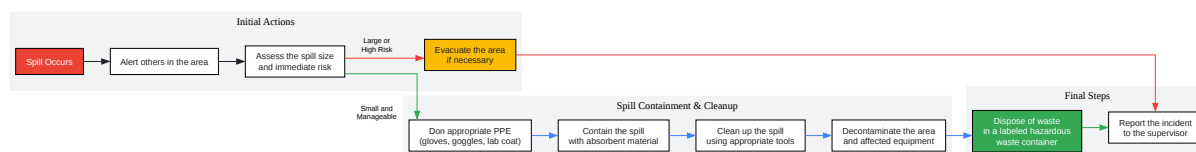
- Quench the reaction carefully in the fume hood.
- Perform all extractions and purification steps (e.g., chromatography) within the fume hood.
- Handle all waste generated during the work-up and purification as hazardous waste.

7. Waste Disposal:

- Dispose of all waste containing **3-Bromo-5-methylbenzaldehyde** and its byproducts in properly labeled hazardous waste containers.
- Follow all institutional and local regulations for hazardous waste disposal.

Logical Workflow for Chemical Spill Response

The following diagram illustrates the logical steps to be taken in the event of a chemical spill of **3-Bromo-5-methylbenzaldehyde**.



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Caption: Workflow for handling a chemical spill of **3-Bromo-5-methylbenzaldehyde**.

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